

Chemical properties and reactivity of 4-Iodophthalonitrile

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Compound of Interest

Compound Name: **4-Iodophthalonitrile**

Cat. No.: **B1587499**

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An In-depth Technical Guide to the Chemical Properties and Reactivity of **4-Iodophthalonitrile**

Introduction

4-Iodophthalonitrile (1,2-Dicyano-4-iodobenzene) is a versatile aromatic building block of significant interest in materials science and synthetic chemistry. Characterized by a benzene ring substituted with two adjacent nitrile groups and an iodine atom, its unique electronic and steric properties make it a valuable precursor for a range of functional molecules. The electron-withdrawing nature of the twin nitrile groups activates the benzene ring, while the carbon-iodine bond provides a reactive site for sophisticated chemical transformations. This guide offers a comprehensive exploration of the synthesis, physicochemical properties, and key reactivity patterns of **4-Iodophthalonitrile**, providing researchers, scientists, and drug development professionals with field-proven insights and detailed experimental frameworks.

Physicochemical Properties

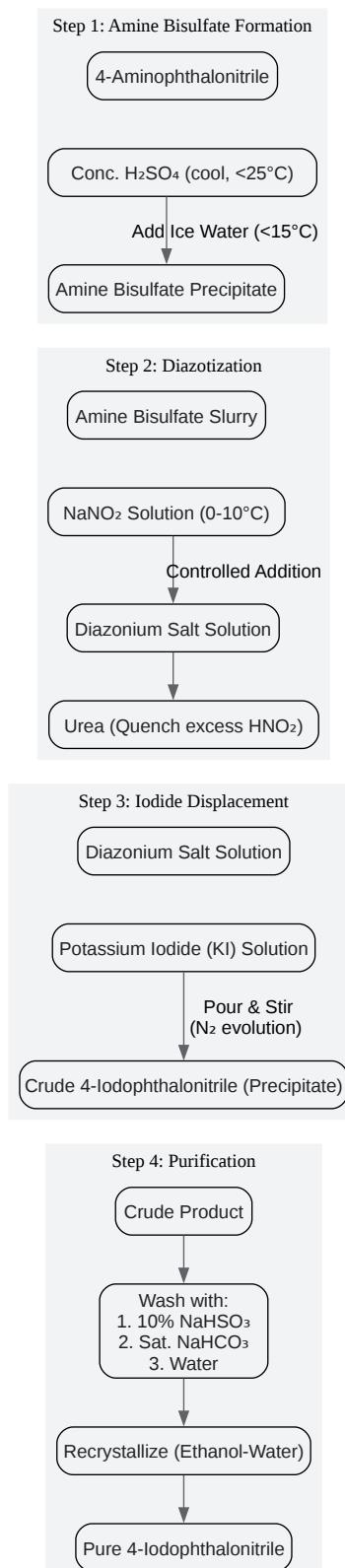
A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. **4-Iodophthalonitrile** is a solid at room temperature, typically appearing as a light yellow to brown crystalline powder. Key quantitative data are summarized below for easy reference.

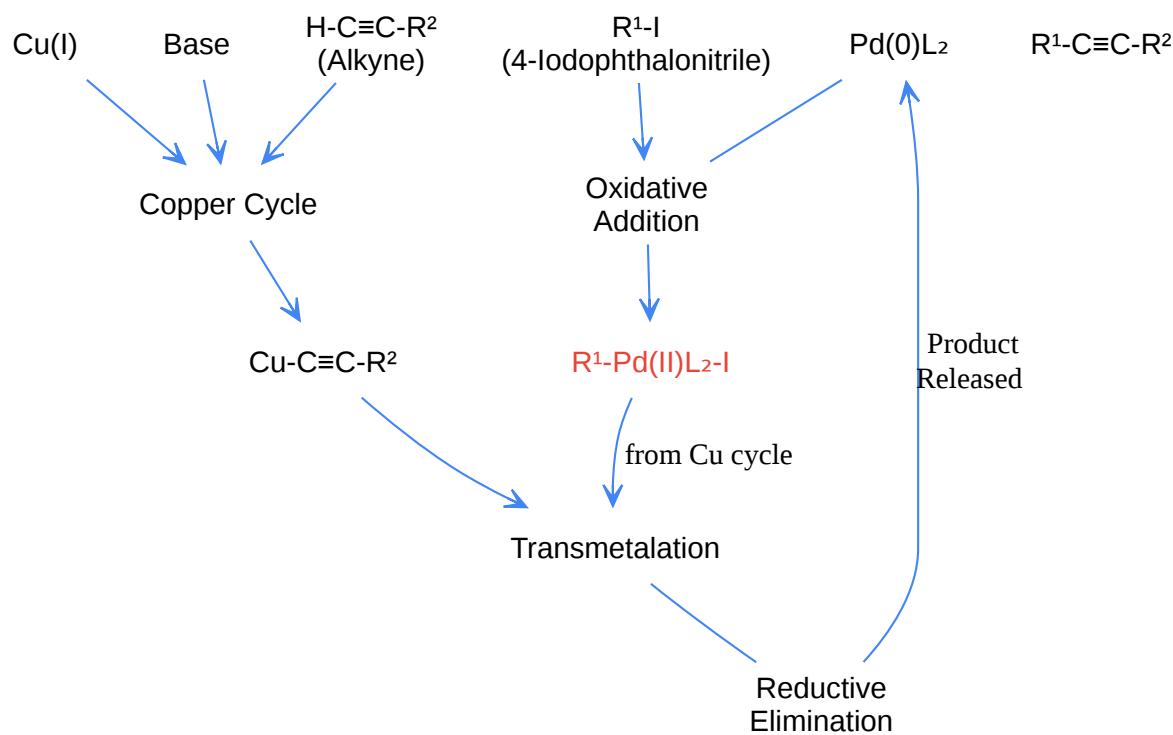
Property	Value	Source
CAS Number	69518-17-8	[1]
Molecular Formula	C ₈ H ₃ IN ₂	[2]
Molecular Weight	254.03 g/mol	[1] [2]
Melting Point	140-142 °C	[1] [2] [3]
Appearance	Light yellow to brown crystalline powder	
SMILES String	lc1ccc(C#N)c(c1)C#N	[1]
InChI Key	OOHQHYJZUSXMFD- UHFFFAOYSA-N	[1]

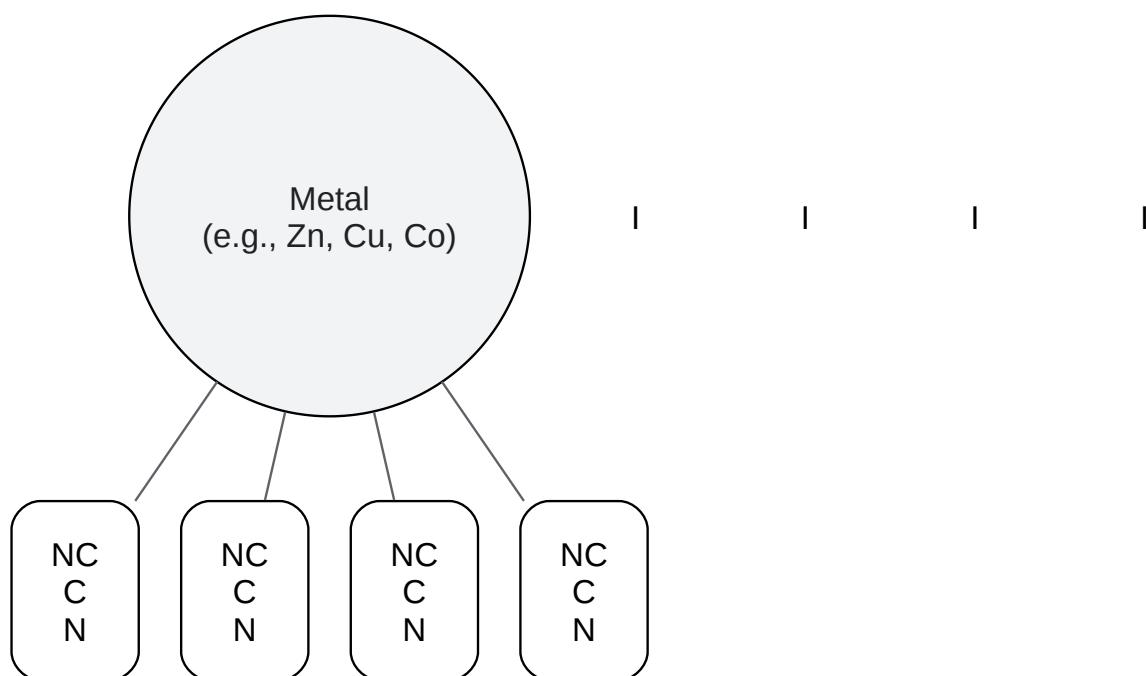
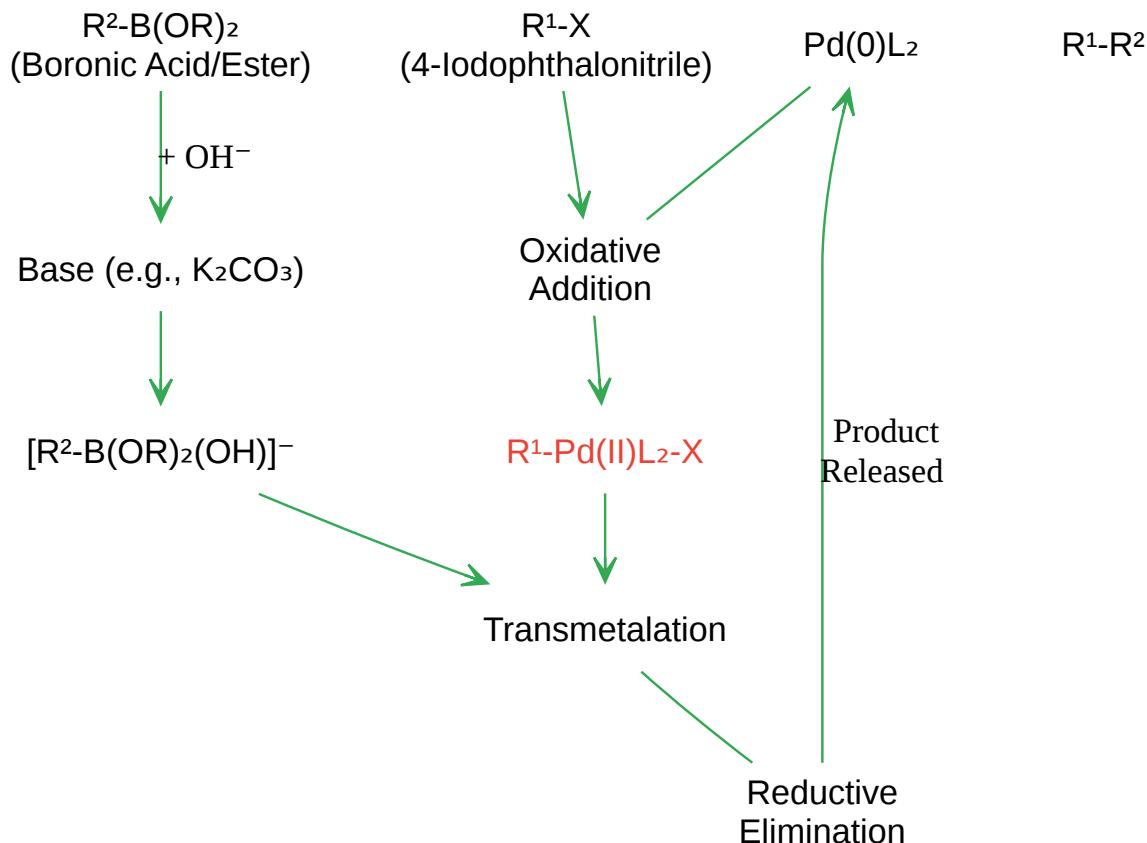
Synthesis of 4-Iodophthalonitrile

The most established route for synthesizing **4-Iodophthalonitrile** is via a Sandmeyer-type reaction, starting from the readily available 4-aminophthalonitrile. This process involves the diazotization of the primary amine followed by displacement with iodide.

Workflow for Synthesis







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References

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- 2. 4-Iodophthalonitrile [myskinrecipes.com]
- 3. scientificlabs.ie [scientificlabs.ie]
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